

C.I. Direct Blue 75 molecular formula and weight

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B15553050

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C.I. Direct Blue 75: A Technical Overview

C.I. Name: Direct Blue 75 C.I. Number: 34220 CAS Number: 6428-60-0

This technical guide provides a summary of the available information on **C.I. Direct Blue 75**, a trisazo class dye. The content is structured for researchers, scientists, and professionals in drug development, focusing on its chemical and physical properties.

Core Chemical and Physical Data

The fundamental properties of **C.I. Direct Blue 75** are summarized in the table below, providing a clear reference for its key characteristics.

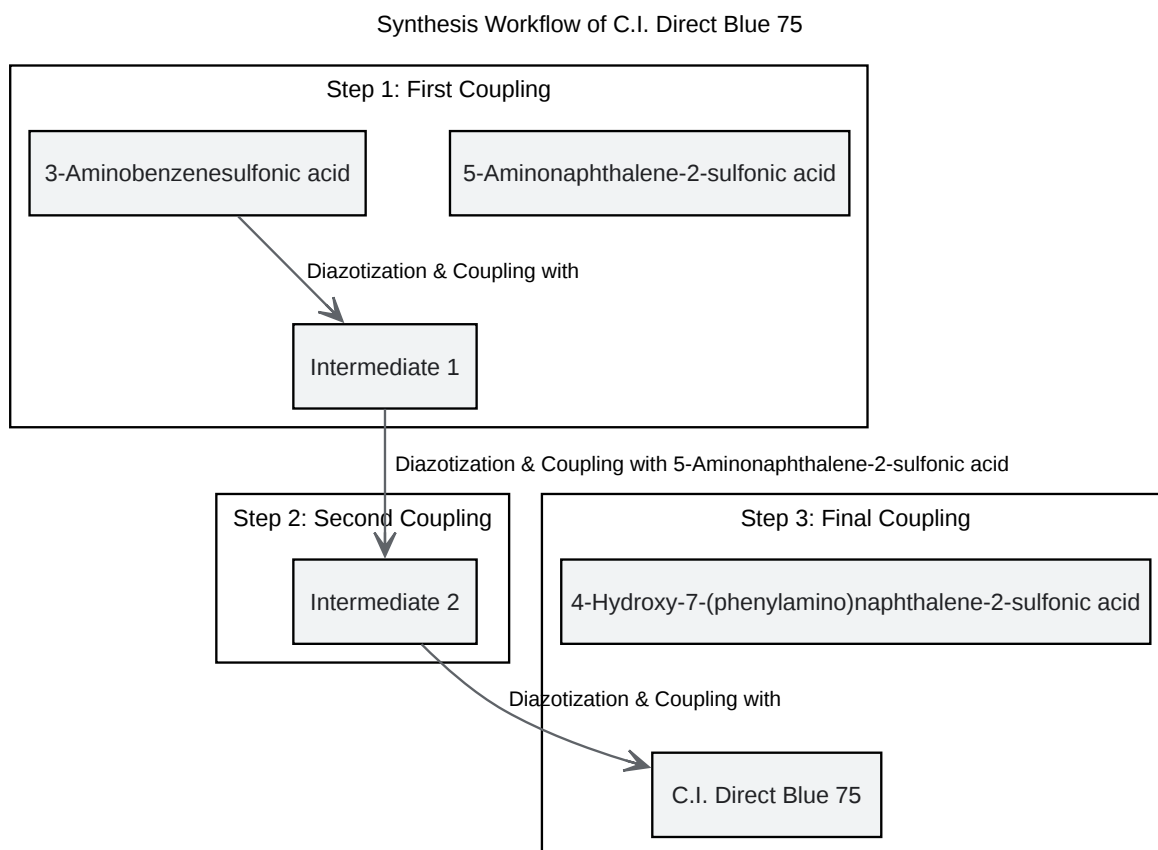
Property	Value	Reference
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1][2]
Chemical Class	Trisazo Dye	[1]
Physical Appearance	Blue Powder	
Hue	Dull Blue	
Solubility	Soluble in water (yields a blue solution), insoluble in other organic solvents.	[1]

Synthesis Methodology

The manufacturing of **C.I. Direct Blue 75** involves a multi-step azo coupling process. A general outline of the synthesis is as follows:

- **First Diazotization and Coupling:** 3-Aminobenzenesulfonic acid is diazotized and then coupled with 5-Aminonaphthalene-2-sulfonic acid.
- **Second Diazotization and Coupling:** The product from the first step is then diazotized again and subsequently coupled with another molecule of 5-Aminonaphthalene-2-sulfonic acid.
- **Third Diazotization and Final Coupling:** The resulting intermediate is diazotized for a third time and, under alkaline conditions, is coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid to yield the final **C.I. Direct Blue 75** molecule.[\[1\]](#)

Below is a diagram illustrating the logical workflow of the synthesis process.



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Caption: Synthesis workflow for **C.I. Direct Blue 75**.

Applications and Biological Relevance

C.I. Direct Blue 75 is primarily utilized as a dyeing agent, particularly for cotton fabrics.[2] It also finds application in the paper, thermoset, and thermoplastic industries.

Extensive searches of scientific literature did not yield specific experimental protocols for the use of **C.I. Direct Blue 75** in biological research or drug development. There is no available information to suggest its involvement in any specific signaling pathways. While some direct dyes have been used as biological stains, specific protocols for **C.I. Direct Blue 75** in this context are not documented in the reviewed literature.

Toxicological Information

No specific toxicological studies for **C.I. Direct Blue 75** were identified in the conducted search. However, it is important to note that some azo dyes can be metabolized to aromatic amines, which may have toxicological implications. Therefore, appropriate safety precautions should be taken when handling this compound.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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